

YS-201 (NDSB-201) Dissolution: Technical Support Center

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Compound of Interest

Compound Name: YS-201
CAS No.: 108852-42-2
Cat. No.: B1670723

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers encountering issues with dissolving **YS-201**, which is commonly known in scientific literature and by suppliers as Non-Detergent Sulfobetaine 201 (NDSB-201).

Frequently Asked Questions (FAQs)

Q1: What is **YS-201** (NDSB-201)?

YS-201, or NDSB-201, is a non-detergent sulfobetaine, a zwitterionic compound used in biochemistry to enhance the solubility and stability of proteins, prevent aggregation, and facilitate protein refolding and crystallization.^{[1][2][3][4]} Its full chemical name is 3-(1-Pyridino)-1-propane sulfonate.^[1]

Q2: What are the primary applications of NDSB-201?

NDSB-201 is widely used in protein biochemistry for various applications, including:

- Improving the yield of membrane, nuclear, and cytoskeletal-associated proteins.^{[2][5][6]}

- Preventing protein aggregation during purification and storage.[\[2\]](#)[\[3\]](#)
- Facilitating the renaturation of chemically and thermally denatured proteins.[\[2\]](#)[\[3\]](#)
- Serving as an additive in protein crystallization.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Q3: How does NDSB-201 work?

NDSB-201 is an amphiphilic molecule with a hydrophilic sulfobetaine group and a short hydrophobic group.[\[2\]](#)[\[5\]](#)[\[6\]](#) Unlike detergents, its hydrophobic part is too short to form micelles.[\[1\]](#)[\[6\]](#) It is thought to interact with the hydrophobic regions on proteins, preventing the protein-protein interactions that lead to aggregation.[\[2\]](#)[\[5\]](#)

Q4: Is NDSB-201 a detergent?

No, NDSB-201 is not considered a detergent because it does not form micelles, even at high concentrations.[\[1\]](#)[\[2\]](#)[\[6\]](#) This property allows for its easy removal by dialysis.[\[2\]](#)[\[5\]](#)

Troubleshooting Guide: NDSB-201 Dissolution Issues

Q1: I am having trouble dissolving NDSB-201 powder. What is the recommended solvent?

The primary and recommended solvent for NDSB-201 is water. It is highly soluble in water and aqueous buffers.[\[1\]](#)[\[2\]](#)[\[3\]](#) If you are using a different solvent, this is the most likely cause of your dissolution problem.

Q2: What is the maximum solubility of NDSB-201 in water?

NDSB-201 has a very high solubility in water. Different sources report slightly different values, but it is generally agreed to be highly soluble. See the data summary table below for specific values.

Q3: My NDSB-201 is not dissolving well even in water. What are the possible reasons and solutions?

If NDSB-201 is not dissolving in water or an aqueous buffer, consider the following troubleshooting steps:

- **Check the Purity and Quality of the Reagent:** Ensure that you are using a high-purity grade of NDSB-201.^[1] Impurities can affect solubility. Also, NDSB-201 is hygroscopic; improper storage can lead to clumping and difficulty in dissolving.^[6] Store it in a desiccated environment at room temperature.^{[3][6]}
- **Increase the Temperature:** Gently warming the solution can aid in dissolving the powder. Try warming the solution to 30-40°C while stirring.
- **Vortex or Stir Adequately:** Ensure the solution is being mixed vigorously. Use a magnetic stirrer or vortex mixer to facilitate dissolution.
- **Check the pH of Your Buffer:** While NDSB-201 is zwitterionic over a wide pH range, the pH of your solution could potentially impact its solubility, especially if it is not a well-buffered system.^{[5][6]} Ensure your buffer concentration is at least 25 mM to prevent significant pH shifts.^{[5][6]}
- **Prepare a Concentrated Stock Solution:** It is often easier to first prepare a concentrated stock solution of NDSB-201 in water (e.g., 1 M or 2 M) and then dilute it to the final desired concentration in your experimental buffer.

Q4: Can I use NDSB-201 in organic solvents?

There is limited information available on the solubility of NDSB-201 in organic solvents. Given its zwitterionic nature, its solubility is expected to be low in most non-polar organic solvents. Water is the recommended solvent.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	201.24 g/mol	[3]
Appearance	White Powder	[1][9]
Purity	>99%	[1]
Solubility in Water	≥ 10% (w/v) at 20°C	[10][11]
Solubility in Water	> 2.0 M	[2][5][6]
pH (50% in H ₂ O)	2.5 - 6.0	[9]

Experimental Protocol: Preparation of a 1 M NDSB-201 Stock Solution

This protocol describes the preparation of a 1 M stock solution of NDSB-201 in water.

Materials:

- NDSB-201 powder (MW: 201.24 g/mol)
- High-purity water (e.g., Milli-Q or deionized water)
- Sterile container
- Magnetic stirrer and stir bar
- 0.22 µm sterile filter

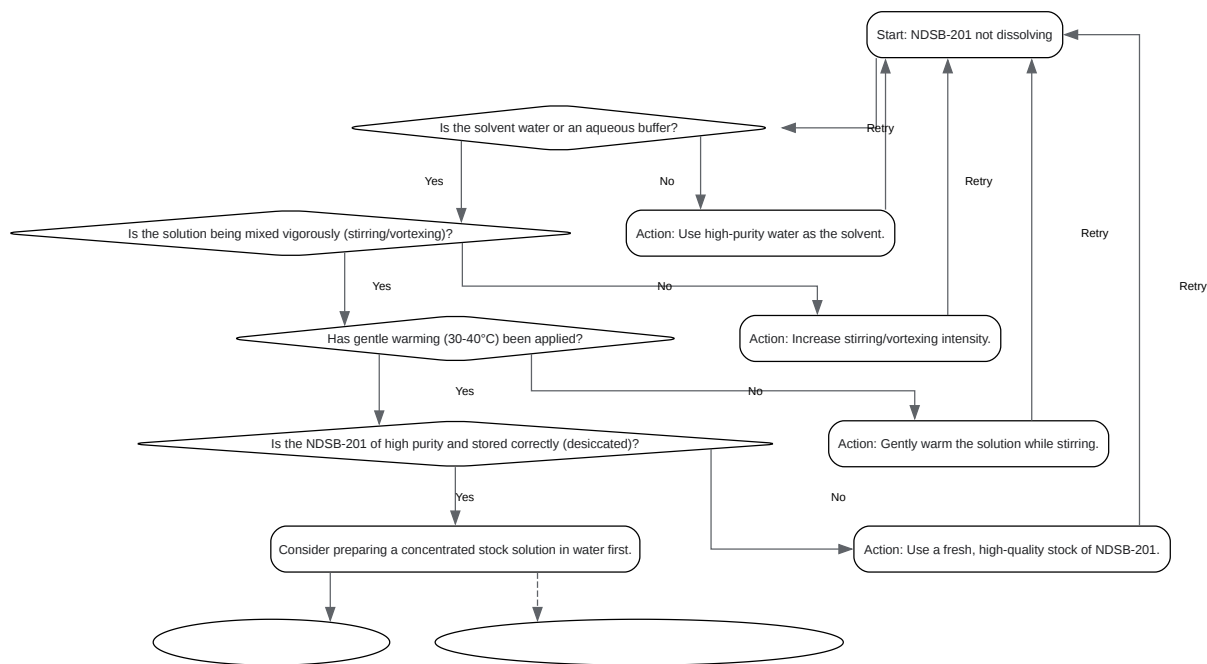
Procedure:

- Calculate the required mass of NDSB-201. To prepare 100 mL of a 1 M solution, you will need: $1 \text{ mol/L} \times 0.1 \text{ L} \times 201.24 \text{ g/mol} = 20.124 \text{ g}$
- Weigh the NDSB-201 powder and add it to a beaker containing a magnetic stir bar.
- Add approximately 80% of the final volume of water (e.g., 80 mL for a 100 mL solution).

- Stir the solution on a magnetic stirrer. Gentle warming can be applied if the powder dissolves slowly.
- Once the NDSB-201 is fully dissolved, transfer the solution to a graduated cylinder and add water to reach the final desired volume.
- For long-term storage, sterile filter the solution using a 0.22 μm filter into a sterile container.
[5][6]
- Store the stock solution at room temperature. It is reported to be stable for up to 3 months. Note that some sources suggest NDSB-201 in solution can degrade over several weeks at room temperature.[5][6]

Visualizations

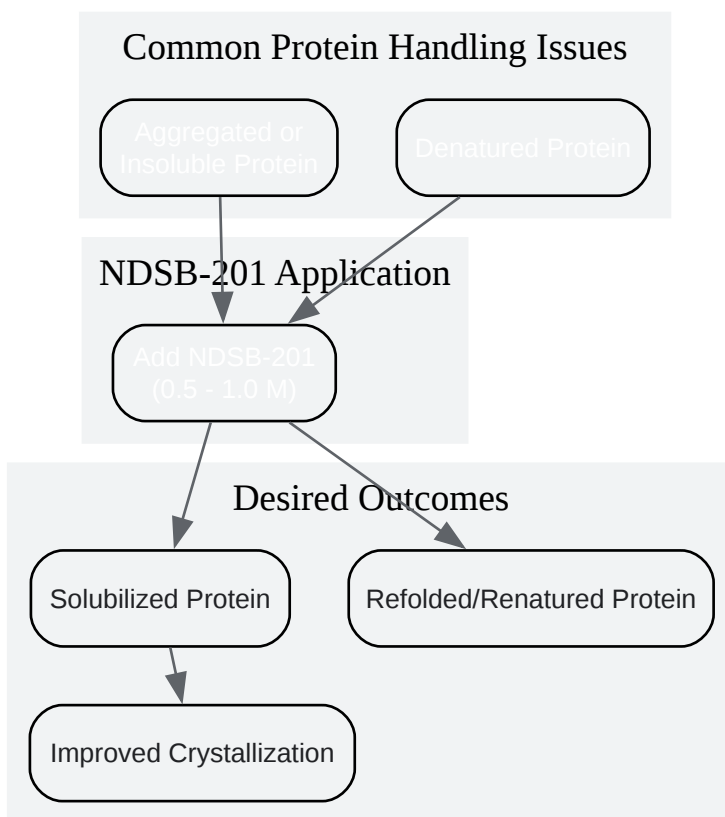
Troubleshooting Workflow for NDSB-201 Dissolution



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Caption: Troubleshooting workflow for dissolving NDSB-201.

Application Pathway of NDSB-201 in Protein Handling



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Caption: Role of NDSB-201 in overcoming common protein handling challenges.

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